

Introduction: The Significance of S-Ethyl Trifluorothioacetate in Modern Chemistry

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Compound of Interest

Compound Name: *S-Ethyl trifluorothioacetate*

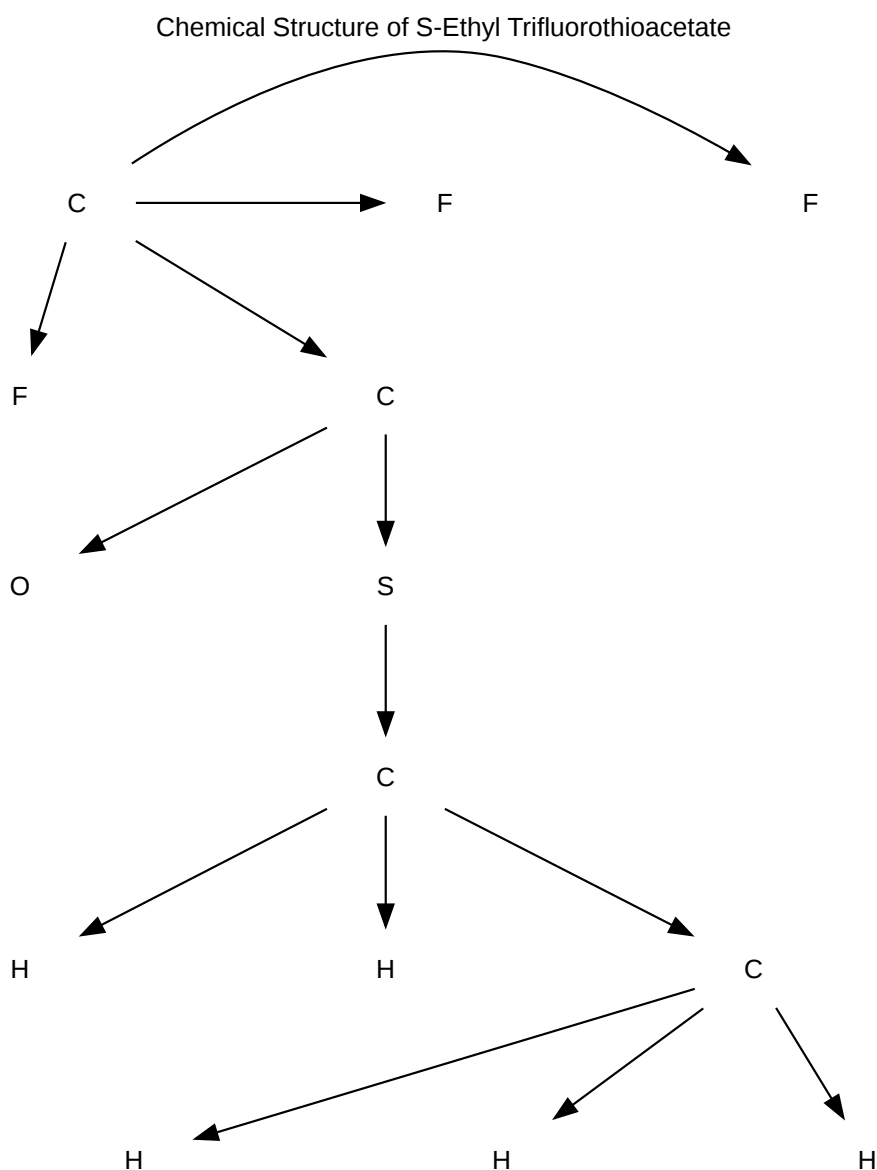
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S-Ethyl trifluorothioacetate (SETFA) is a pivotal reagent in organic and medicinal chemistry, primarily recognized for its role as an efficient trifluoroacetylating agent. The incorporation of a trifluoromethyl group (CF₃) into organic molecules can profoundly alter their physical, chemical, and biological properties. This includes enhancing metabolic stability, increasing lipophilicity, and modifying receptor binding affinity, all of which are critical parameters in drug design and development. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **S-Ethyl trifluorothioacetate**, offering valuable insights for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

S-Ethyl trifluorothioacetate is a thioester characterized by a trifluoroacetyl group linked to an ethylthio group.^[1] Its unique electronic properties, stemming from the strongly electron-withdrawing trifluoromethyl group, render the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack. This inherent reactivity is the cornerstone of its utility as a trifluoroacetylating agent.



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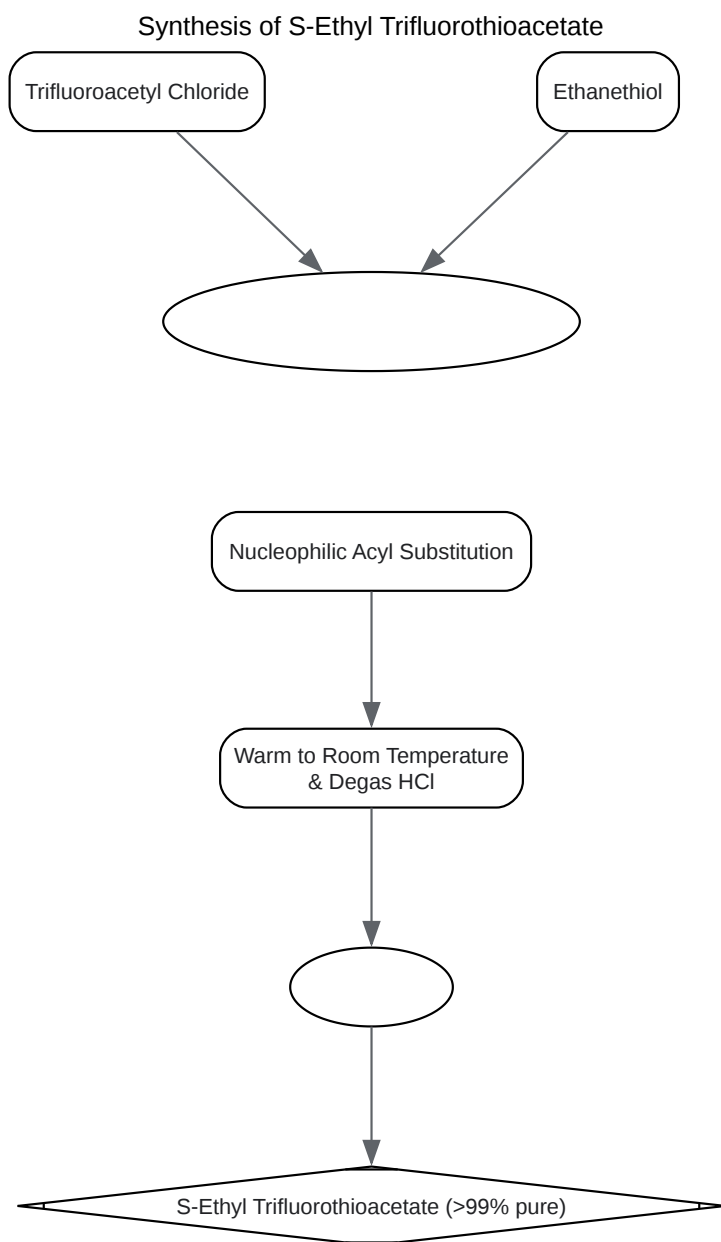
Caption: Chemical structure of **S-Ethyl trifluorothioacetate**.

The key physicochemical properties of **S-Ethyl trifluorothioacetate** are summarized in the table below for easy reference.

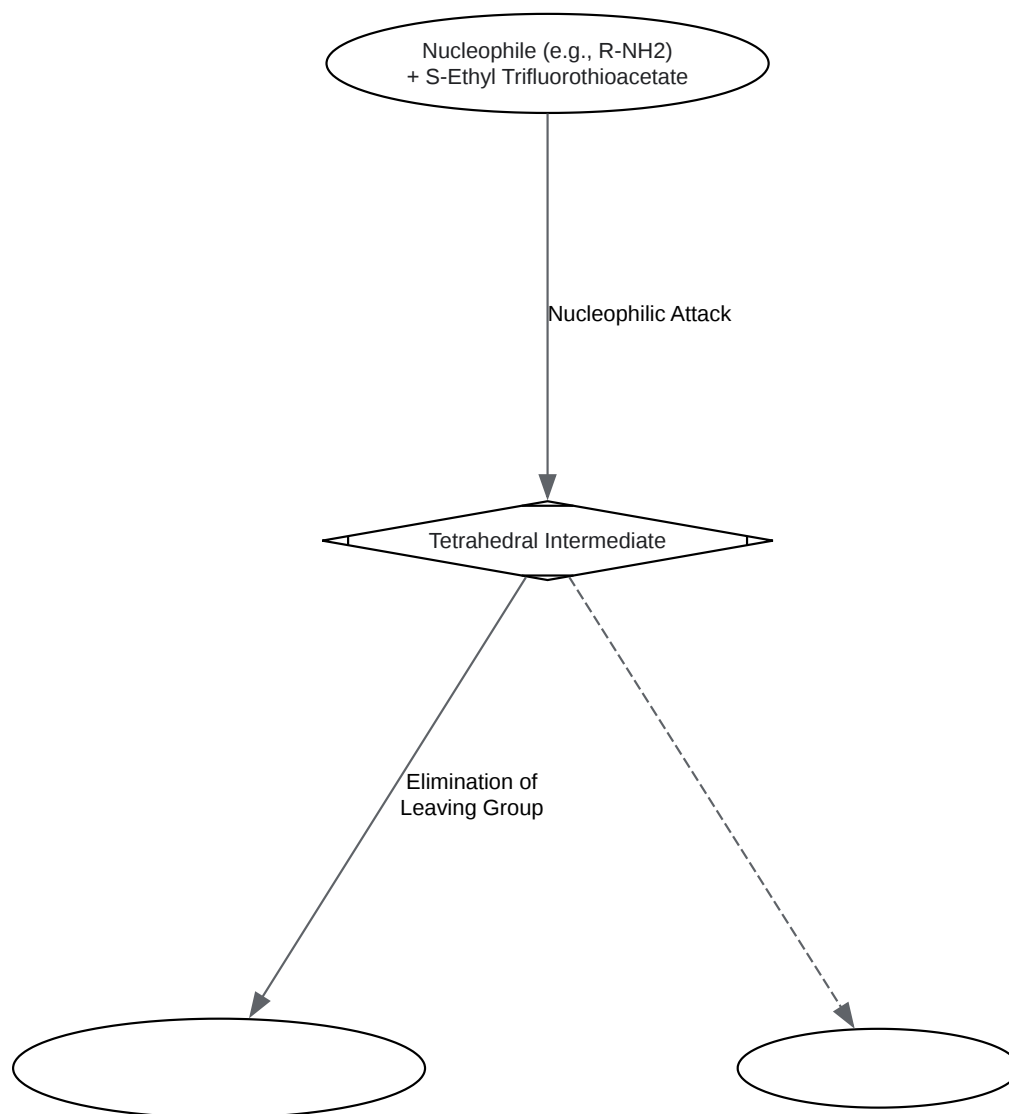
Property	Value	Source
Molecular Formula	C4H5F3OS	[2]
Molecular Weight	158.14 g/mol	[1][2]
CAS Number	383-64-2	[3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	90.5 °C	[5]
Density	1.234 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.376	[5]
Flash Point	20 °C (68 °F) - closed cup	
SMILES	CCSC(=O)C(F)(F)F	[6]
InChI Key	VGGUKFAVHPGNBF-UHFFFAOYSA-N	[6]

Synthesis of S-Ethyl Trifluorothioacetate

A common and efficient method for the synthesis of **S-Ethyl trifluorothioacetate** involves the reaction of trifluoroacetyl chloride with ethanethiol.[7][8] This reaction is typically carried out at low temperatures to control its exothermicity. The process, as described in patent literature, involves cooling a heel of **S-ethyl trifluorothioacetate**, followed by the addition of trifluoroacetyl chloride and the subsequent slow addition of ethanethiol.[7][8] The mixture is then allowed to warm to room temperature, and the final product is purified by distillation.[7]



General Mechanism of Trifluoroacetylation

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Caption: General mechanism for the trifluoroacetylation of an amine.

Reagent in Organic Synthesis

Beyond its use in bioconjugation, **S-Ethyl trifluorothioacetate** is a versatile reagent in broader organic synthesis. It can be used to introduce the trifluoroacetyl group into a variety of organic molecules, which can then serve as key intermediates in the synthesis of more complex fluorinated compounds. The trifluoromethyl group is a highly sought-after moiety in the pharmaceutical and agrochemical industries due to its ability to enhance the efficacy of active ingredients. [9]

Safety and Handling

S-Ethyl trifluorothioacetate is a highly flammable liquid and vapor and should be handled with appropriate safety precautions in a well-ventilated fume hood. [10]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. In case of inadequate ventilation, use a suitable respirator.
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces. [10] Use spark-proof tools and explosion-proof equipment. [10]* Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. [10]* Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents. [10] In case of exposure, it is crucial to seek immediate medical attention. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier. [10][11]

Conclusion

S-Ethyl trifluorothioacetate is a valuable and versatile reagent with significant applications in chemical biology and organic synthesis. Its ability to efficiently introduce the trifluoroacetyl group makes it an indispensable tool for modifying proteins and peptides and for constructing complex fluorinated molecules. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in a research and development setting.

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